

Biological Activity of Indole-Carboximidamide and Structurally Related Analogs: A Technical Guide

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Compound of Interest

Compound Name: *1H-Indole-5-carboximidamide*

CAS No.: 71889-75-3

Cat. No.: B1208729

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Disclaimer: Direct biological activity data for **1H-Indole-5-carboximidamide** is not readily available in the public domain. This guide provides a comprehensive overview of the biological activities of structurally related indole-carboxamide derivatives to infer potential activities and guide future research. The presented data pertains to these analogs and not to **1H-Indole-5-carboximidamide** itself.

This technical guide is intended for researchers, scientists, and drug development professionals interested in the pharmacological potential of indole-based compounds. The indole scaffold is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities.^{[1][2][3][4][5]} This document summarizes key findings on the biological activities of indole-carboxamide derivatives, providing quantitative data, experimental methodologies, and visual representations of relevant signaling pathways.

Overview of Biological Activities

Indole-carboxamide derivatives have been investigated for a multitude of therapeutic applications, demonstrating a broad spectrum of biological effects. Key activities reported in the

literature include:

- **Anticancer Activity:** Many indole-carboxamides exhibit potent antiproliferative effects against various cancer cell lines.[\[6\]](#)[\[7\]](#)[\[8\]](#) Their mechanisms often involve the inhibition of key enzymes in cancer progression, such as Epidermal Growth Factor Receptor (EGFR) and Cyclin-Dependent Kinase 2 (CDK2).[\[6\]](#)[\[7\]](#) Some derivatives have been shown to induce apoptosis through the modulation of apoptotic markers like caspases, Bax, and Bcl-2.[\[6\]](#)[\[7\]](#)
- **Antimicrobial and Antifungal Activity:** Certain indole-3-carboxamide derivatives have shown significant activity against a range of bacterial and fungal pathogens, including resistant strains.[\[9\]](#) These compounds are thought to act by disrupting the microbial cell membrane.[\[9\]](#)
- **Anti-inflammatory Activity:** Indole derivatives have been explored as anti-inflammatory agents, with some compounds showing efficacy in animal models of inflammation.[\[10\]](#)[\[11\]](#)
- **Neurological Activity:** The indole-2-carboxamide scaffold is the basis for allosteric modulators of the cannabinoid CB1 receptor, indicating potential applications in neurological and psychiatric disorders.[\[12\]](#) Additionally, some derivatives act as agonists for the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, which is involved in pain sensation.[\[13\]](#)
- **Antitubercular Activity:** Indole-2-carboxamides have been identified as potent inhibitors of Mycobacterium tuberculosis, targeting the MmpL3 transporter.[\[14\]](#)

Quantitative Biological Data

The following tables summarize the quantitative bioactivity data for various indole-carboxamide derivatives.

Table 1: Anticancer Activity of Indole-2-Carboxamide Derivatives[\[6\]](#)[\[7\]](#)

Compound ID	Cancer Cell Line	Assay Type	IC50 / GI50 (μM)	Target(s)
5d	A-549 (Lung)	Antiproliferative	1.10	EGFR, CDK2
MCF-7 (Breast)	0.90			
Panc-1 (Pancreas)	1.30			
HT-29 (Colon)	1.40			
5e	A-549 (Lung)	Antiproliferative	0.95	EGFR, CDK2
MCF-7 (Breast)	0.80			
Panc-1 (Pancreas)	1.00			
HT-29 (Colon)	1.10			
5h	A-549 (Lung)	Antiproliferative	1.30	EGFR, CDK2
MCF-7 (Breast)	1.10			
Panc-1 (Pancreas)	1.50			
HT-29 (Colon)	1.60			
5j	A-549 (Lung)	Antiproliferative	1.20	EGFR, CDK2
MCF-7 (Breast)	1.00			
Panc-1 (Pancreas)	1.40			
HT-29 (Colon)	1.50			
Doxorubicin	A-549 (Lung)	Antiproliferative	1.20	DNA Intercalation
MCF-7 (Breast)	0.90			
Panc-1 (Pancreas)	1.40			

HT-29 (Colon)	0.90
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Table 2: Kinase Inhibitory Activity of Indole-2-Carboxamide Derivatives[6][7]

Compound ID	Kinase Target	IC50 (nM)
5d	EGFR	89 ± 6
CDK2	22 ± 2	
5e	EGFR	93 ± 8
CDK2	13 ± 1	
5h	CDK2	11 ± 1
5j	EGFR	98 ± 8
Erlotinib	EGFR	80 ± 5
Dinaciclib	CDK2	20 ± 2

Table 3: Antimicrobial Activity of a 5-Bromo-Indole-3-Carboxamide Derivative (13b)[9]

Organism	Strain	MIC (µM)
Staphylococcus aureus	ATCC 25923	≤ 0.28
MRSA	ATCC 43300	≤ 0.28
Escherichia coli	ATCC 28922	> 36
Pseudomonas aeruginosa	ATCC 27853	9
Klebsiella pneumoniae	ATCC 700603	> 36
Acinetobacter baumannii	ATCC 19606	≤ 0.28
Candida albicans	ATCC 90028	4.5
Cryptococcus neoformans	ATCC 208821	≤ 0.28

Experimental Protocols

This section details the methodologies for key experiments cited in this guide.

Antiproliferative MTT Assay[6][7]

- **Cell Seeding:** Cancer cell lines (A-549, MCF-7, Panc-1, HT-29) are seeded in 96-well plates at a density of 5×10^4 to 10×10^4 cells/well and incubated for 24 hours.
- **Compound Treatment:** Cells are treated with various concentrations of the test compounds and incubated for 48 hours.
- **MTT Addition:** 20 μ L of a 5 mg/mL solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) in phosphate-buffered saline (PBS) is added to each well.
- **Incubation:** The plates are incubated for an additional 4 hours.
- **Formazan Solubilization:** The medium is removed, and the formazan crystals are dissolved in 100 μ L of dimethyl sulfoxide (DMSO).
- **Absorbance Measurement:** The absorbance is measured at 570 nm using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated, and the GI50 (concentration that inhibits cell growth by 50%) is determined from dose-response curves.

EGFR and CDK2 Kinase Inhibition Assays[6][7]

- **General Principle:** These assays typically utilize a kinase enzyme, a substrate, and ATP. The inhibitory effect of the compound is measured by quantifying the amount of phosphorylated substrate. This is often done using methods like ELISA, fluorescence, or luminescence.
- **Protocol Outline:**
 - The kinase (EGFR or CDK2) is incubated with the test compound at various concentrations in a buffer solution.

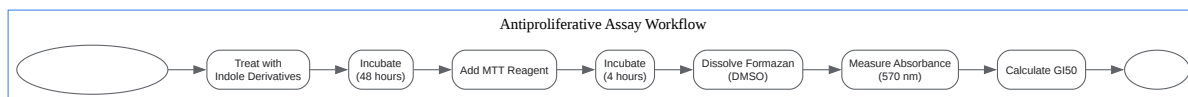
- ATP and a specific substrate (e.g., a synthetic peptide) are added to initiate the kinase reaction.
- The reaction is allowed to proceed for a defined period at a specific temperature.
- The reaction is stopped, and the amount of product (phosphorylated substrate) is quantified.
- IC50 values are calculated from the dose-response curves.

Antimicrobial Minimum Inhibitory Concentration (MIC) Assay[9]

- Inoculum Preparation: A standardized suspension of the microbial strain is prepared in a suitable broth medium.
- Serial Dilution: The test compound is serially diluted in the broth medium in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the microbial suspension.
- Incubation: The plates are incubated under appropriate conditions (temperature, time) for microbial growth.
- MIC Determination: The MIC is determined as the lowest concentration of the compound that visibly inhibits microbial growth.

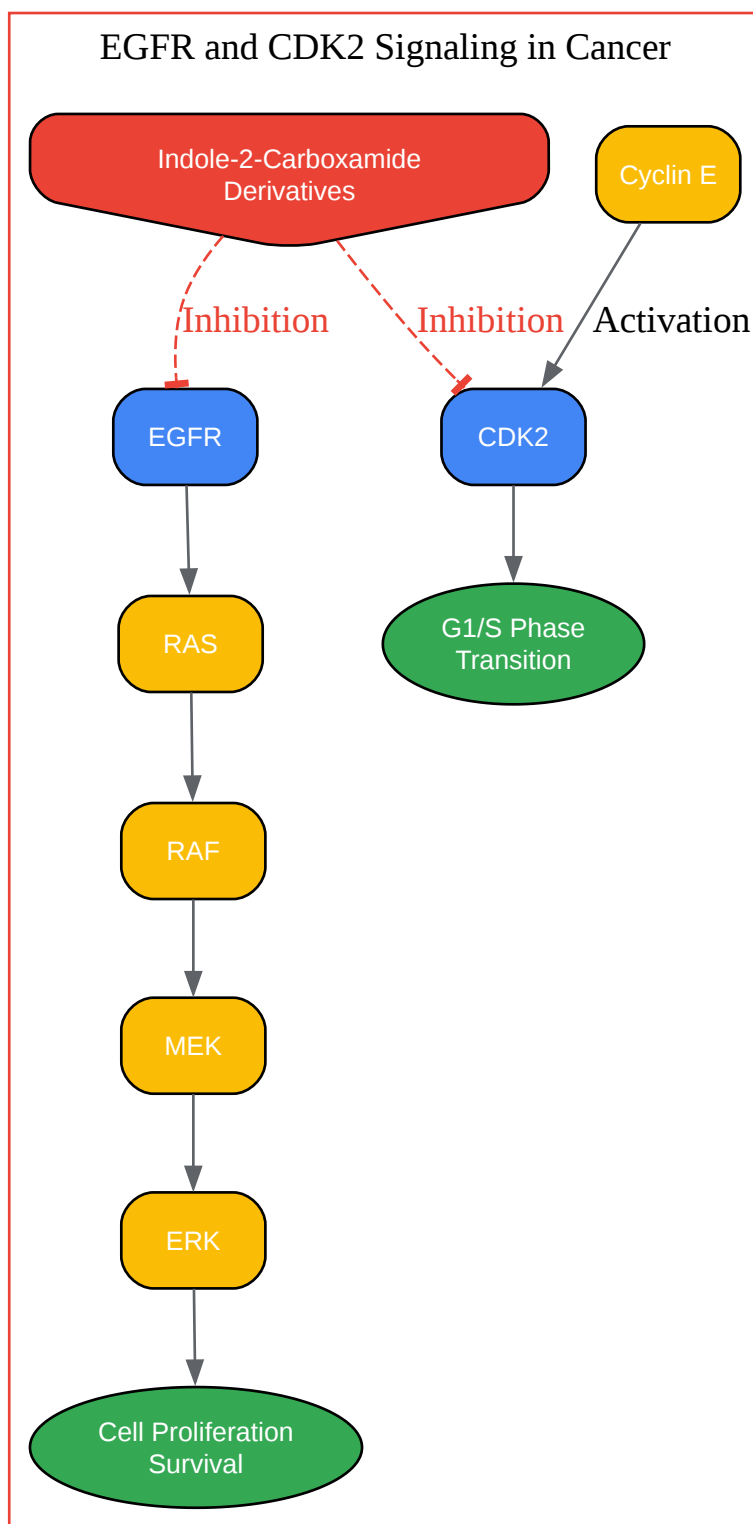
Signaling Pathways and Experimental Workflows

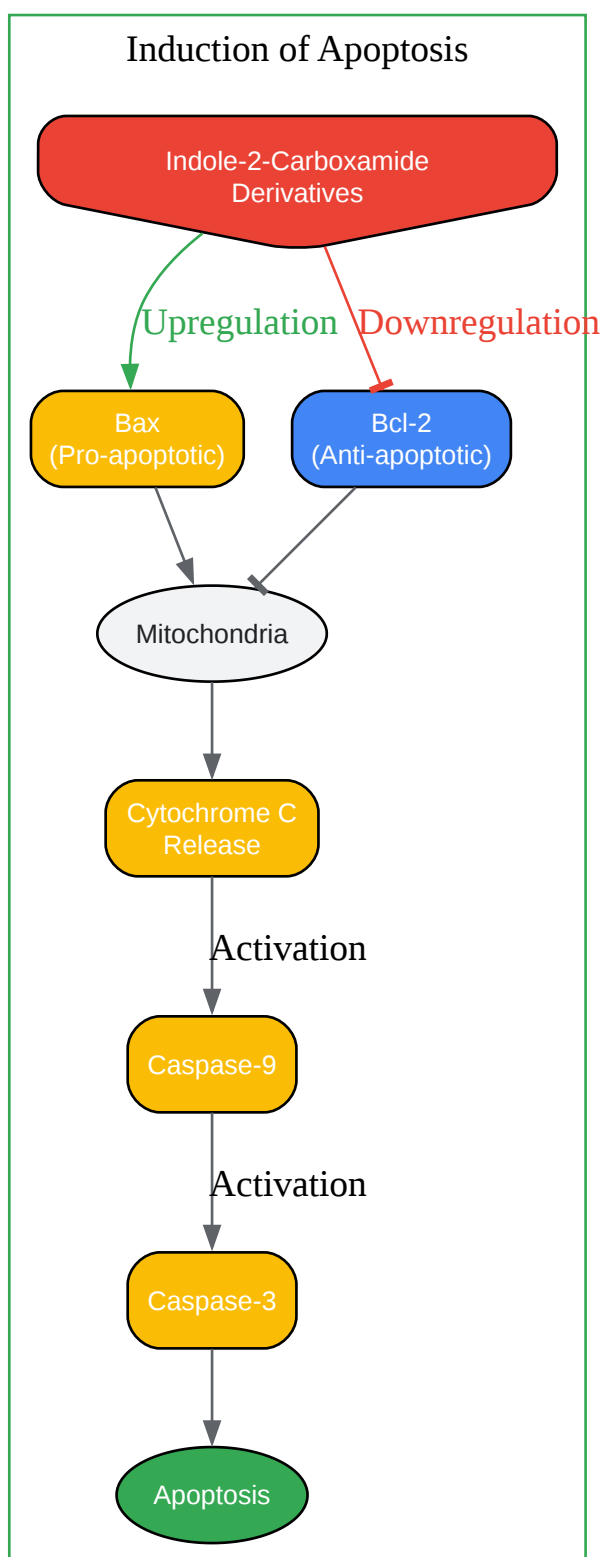
The following diagrams, generated using the DOT language, illustrate key signaling pathways and experimental workflows associated with the biological activities of indole-carboxamide derivatives.



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Workflow for determining the antiproliferative activity of compounds.





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